

2,4,5-Trichloronitrobenzene- $^{13}\text{C}_6$ stability and storage conditions.

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Compound of Interest

Compound Name: 2,4,5-Trichloronitrobenzene- $^{13}\text{C}_6$

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An In-depth Technical Guide to the Stability and Storage of 2,4,5-Trichloronitrobenzene- $^{13}\text{C}_6$

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4,5-Trichloronitrobenzene- $^{13}\text{C}_6$ is a stable, isotopically labeled compound used as an internal standard in analytical chemistry, particularly in mass spectrometry-based bioanalysis.^[1] Its primary application is in drug metabolism and pharmacokinetic (DMPK) studies.^[1] The ^{13}C labeling provides a distinct mass shift, allowing for accurate quantification of the unlabeled analyte in complex matrices.^[1] This guide provides a comprehensive overview of the stability and recommended storage conditions for 2,4,5-Trichloronitrobenzene- $^{13}\text{C}_6$ to ensure its integrity and reliable performance in research and development. While specific stability data for the $^{13}\text{C}_6$ -labeled variant is not extensively available, the stability is expected to be comparable to its unlabeled counterpart, 2,4,5-Trichloronitrobenzene.

Chemical and Physical Properties

A summary of the key chemical and physical properties of unlabeled 2,4,5-Trichloronitrobenzene is presented in the table below. These properties are crucial for understanding its behavior and for developing appropriate storage and handling protocols.

Property	Value	Reference
Molecular Formula	C ₆ H ₂ Cl ₃ NO ₂	[2]
Molecular Weight	226.4 g/mol	[3]
Appearance	White to light yellow crystal powder; Prisms or needles in alcohol	[3]
Melting Point	57.5 °C	[3]
Boiling Point	288 °C	[3]
Water Solubility	27 mg/L (at 20 °C)	[3]
Vapor Pressure	0.000792 mmHg	[2]
LogP	3.5	[3]

Stability Profile

2,4,5-Trichloronitrobenzene is generally considered to be a stable compound under normal laboratory conditions.

General Stability

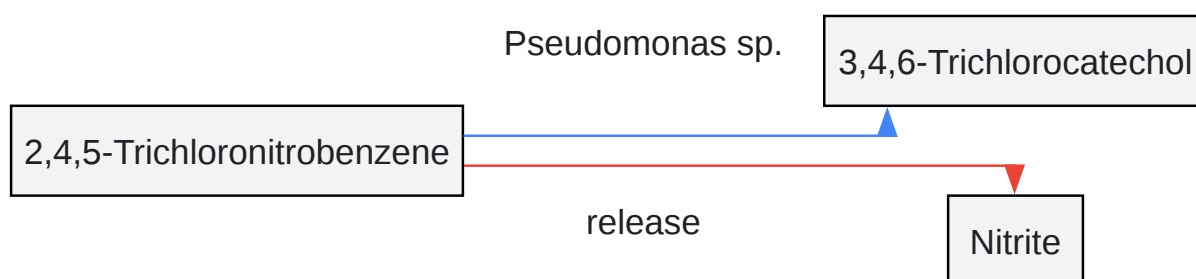
The compound is stable under normal temperatures and pressures.[3] However, it is incompatible with strong bases and strong oxidizing agents.[2][3]

Degradation Pathways

While stable under controlled conditions, 2,4,5-Trichloronitrobenzene can be degraded under specific environmental or experimental conditions.

- **Microbial Degradation:** Studies have shown that *Pseudomonas* species can degrade 2,4,5-trichloronitrobenzene. The degradation pathway involves the release of the nitro group as nitrite, leading to the formation of 3,4,6-trichlorocatechol.[4]

A simplified representation of the initial step in the microbial degradation pathway is provided below.



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Caption: Microbial degradation of 2,4,5-Trichloronitrobenzene.

Storage and Handling

Proper storage and handling are critical to maintain the chemical integrity of 2,4,5-Trichloronitrobenzene-¹³C₆.

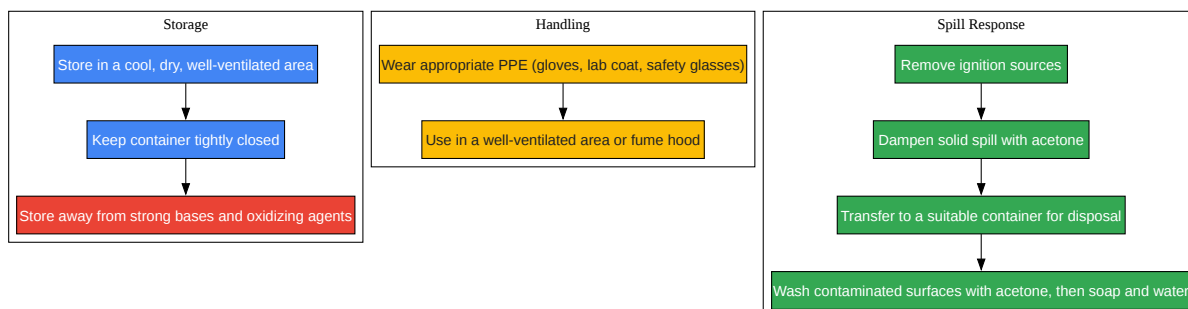
Recommended Storage Conditions

The following table summarizes the recommended storage conditions.

Parameter	Recommendation	Reference
Temperature	Store in a cool, dry place. Ambient temperatures are generally suitable.	[3]
Container	Store in a tightly closed container.	[3]
Atmosphere	Store in a well-ventilated area.	[3]
Incompatibilities	Avoid strong bases and strong oxidizing agents.	[2][3]

Handling and Spill Response

A logical workflow for the proper handling and storage of 2,4,5-Trichloronitrobenzene-¹³C₆ is depicted below.



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Caption: Recommended workflow for storage and handling.

Experimental Protocols for Stability Assessment

While specific, detailed experimental protocols for 2,4,5-Trichloronitrobenzene-¹³C₆ were not found in the reviewed literature, a general approach for assessing the stability of a chemical reference standard is provided below. This can be adapted for specific laboratory requirements.

Objective

To evaluate the stability of 2,4,5-Trichloronitrobenzene-¹³C₆ under various stress conditions to determine its shelf-life and appropriate storage conditions.

Materials

- 2,4,5-Trichloronitrobenzene-¹³C₆
- HPLC or GC grade solvents (e.g., acetonitrile, methanol, water)

- Calibrated analytical balance
- Volumetric flasks and pipettes
- HPLC-UV/MS or GC-MS system
- Environmental chambers (for controlled temperature and humidity)
- Photostability chamber

Methodology: Forced Degradation Study

- **Solution Preparation:** Prepare a stock solution of 2,4,5-Trichloronitrobenzene- $^{13}\text{C}_6$ in a suitable solvent (e.g., acetonitrile) at a known concentration.
- **Stress Conditions:** Expose aliquots of the stock solution to the following conditions:
 - **Acidic Hydrolysis:** Add 0.1 N HCl and heat at 60°C for 24 hours.
 - **Basic Hydrolysis:** Add 0.1 N NaOH and heat at 60°C for 24 hours.
 - **Oxidative Degradation:** Add 3% H_2O_2 and keep at room temperature for 24 hours.
 - **Thermal Degradation:** Heat the solid compound and a solution at 80°C for 48 hours.
 - **Photostability:** Expose the solid compound and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.
- **Sample Analysis:**
 - At specified time points (e.g., 0, 4, 8, 12, 24 hours), withdraw a sample from each stress condition.
 - Neutralize the acidic and basic samples.
 - Analyze all samples by a suitable stability-indicating method (e.g., HPLC-UV/MS or GC-MS) to determine the purity of the parent compound and to identify any degradation products.

- Data Analysis:
 - Calculate the percentage of degradation for each condition.
 - Characterize any significant degradation products using mass spectrometry.

Methodology: Long-Term Stability Study

- Sample Preparation: Store aliquots of 2,4,5-Trichloronitrobenzene- $^{13}\text{C}_6$ in tightly sealed containers under the recommended storage conditions (cool, dry, dark place).
- Time Points: Analyze the samples at regular intervals (e.g., 0, 3, 6, 9, 12, 24, and 36 months).
- Analysis: At each time point, assess the purity of the compound using a validated analytical method.
- Data Evaluation: Evaluate any changes in purity over time to establish a recommended re-test date or shelf-life.

Conclusion

2,4,5-Trichloronitrobenzene- $^{13}\text{C}_6$ is a stable compound when stored and handled correctly. Adherence to the recommended storage conditions—specifically, keeping it in a cool, dry, well-ventilated area in a tightly closed container away from strong bases and oxidizing agents—is essential for maintaining its integrity. While robust quantitative stability data is limited, the provided guidelines, based on the properties of the unlabeled analogue, serve as a reliable framework for its use in a research and development setting. For critical applications, it is recommended that users perform their own stability assessments to qualify the material for its intended use.

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